

Essential Safety and Handling Guidelines for TP-004

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IMMEDIATE SAFETY NOTICE: This document provides essential guidance for the safe handling of **TP-004**, a potent and reversible inhibitor of methionine aminopeptidase 2 (MetAP2).[1][2][3][4][5] As a biologically active compound with limited publicly available safety data, **TP-004** should be handled with extreme caution by trained personnel in a controlled laboratory environment. The following procedures are based on best practices for handling potent research chemicals of unknown toxicity. A substance-specific risk assessment should be conducted before any handling.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, and eye contact. The following table summarizes the required PPE for handling **TP-004**.



PPE Category	Specification
Hand Protection	Double-gloving with chemically resistant gloves (e.g., Nitrile) is required. Check manufacturer's data for chemical compatibility. Dispose of outer gloves immediately after handling and inner gloves upon completion of work.
Eye Protection	ANSI-approved safety goggles or a full-face shield must be worn to protect against splashes and airborne particles.
Body Protection	A fully buttoned lab coat, preferably a disposable one, should be worn. Ensure it is clean and replaced if contaminated.
Respiratory Protection	When handling the solid form of TP-004 or preparing solutions, work in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Operational and Disposal Plans

Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Designate a specific area within a chemical fume hood for handling TP-004.
- Weighing: If working with the solid form, carefully weigh the required amount in the designated fume hood area. Use appropriate tools to minimize dust generation.
- Solution Preparation: When preparing solutions, add the solvent to the solid TP-004 slowly to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Remove and dispose of PPE in the appropriate waste stream. Wash hands thoroughly with soap and water.

Disposal Plan:





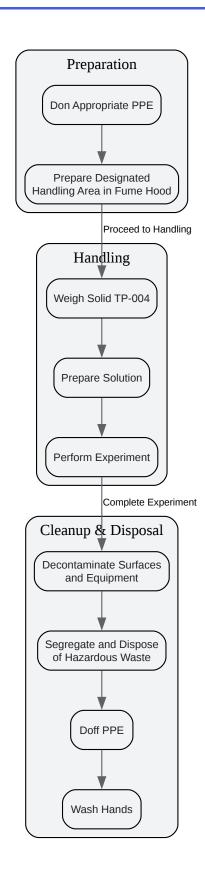


- Solid Waste: All solid waste contaminated with TP-004, including used PPE (gloves, disposable lab coats), weighing papers, and contaminated vials, must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: All liquid waste containing TP-004, including unused solutions and rinsates
 from cleaning glassware, must be collected in a dedicated, clearly labeled hazardous liquid
 waste container.
- Disposal Method: All waste must be disposed of through the institution's official hazardous waste management program. Do not dispose of TP-004 down the drain or in regular trash.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **TP-004** in a research laboratory setting, from initial preparation to final disposal.





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Standard workflow for handling TP-004.



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